

Technical Procurement & Application Guide: 3-(Methoxymethyl)-3-methylazetidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Methoxymethyl)-3-methylazetidine

CAS No.: 1564903-78-1

Cat. No.: B2997654

[Get Quote](#)

Executive Summary

3-(Methoxymethyl)-3-methylazetidine (CAS: 905843-93-8, HCl salt) has emerged as a high-value scaffold in modern medicinal chemistry. It serves as a critical bioisostere for gem-dimethyl groups and larger saturated heterocycles (pyrrolidines, piperidines), offering a unique vector to modulate lipophilicity (

), metabolic stability, and conformational rigidity without significantly increasing molecular weight [1].

This guide provides a technical roadmap for researchers procuring and utilizing this building block. It moves beyond a simple catalog list to address the quality attributes, synthetic liabilities, and handling protocols required to ensure experimental reproducibility in drug discovery campaigns.

Part 1: Technical Specifications & Supplier Landscape

Chemical Identity & Physicochemical Profile[1]

The 3,3-disubstitution pattern creates a quaternary center that blocks oxidative metabolism at the 3-position, a common liability in simple azetidines.

Property	Specification
IUPAC Name	3-(Methoxymethyl)-3-methylazetidine hydrochloride
CAS Number	905843-93-8 (HCl salt); 46911956 (Free base)
Molecular Formula	
Molecular Weight	151.63 g/mol (Salt); 115.17 g/mol (Base)
Physical Form	White to off-white crystalline solid (Hygroscopic)
Solubility	High in Water, DMSO, Methanol; Low in DCM, Hexanes
pKa (Conjugate Acid)	~10.5 (Estimated for secondary amine)

Commercial Supplier Analysis

Sourcing this compound requires distinguishing between bulk chemical vendors and specialized heterocyclic synthesis labs. The presence of the strained azetidine ring makes the compound sensitive to polymerization if not purified or stabilized correctly (typically as the HCl salt).

Supplier Tier	Representative Companies	Use Case	Risk Profile
Tier 1: Strategic	Sigma-Aldrich (MilliporeSigma), Enamine, WuXi AppTec	GMP/GLP synthesis; Library production.	Low: High batch-to-batch consistency; comprehensive CoAs (NMR, LCMS, Ion Chromatography).
Tier 2: Specialized	ChemScene, Combi-Blocks, PharmaBlock	MedChem SAR exploration; Gram-scale scale-up.	Low-Medium: Excellent for diverse analogs; verify salt stoichiometry.
Tier 3: Aggregators	MolPort, Ambinter	Single-vial procurement for hit validation.	Medium-High: Lead times vary; often drop-shipping from Tier 2 sources.

“

Procurement Directive: For stored libraries, always purchase the Hydrochloride (HCl) salt. The free base is volatile and prone to ring-opening polymerization upon prolonged storage [2].

Part 2: Quality Control & Impurity Profiling

Synthetic Route Analysis & Impurity Origins

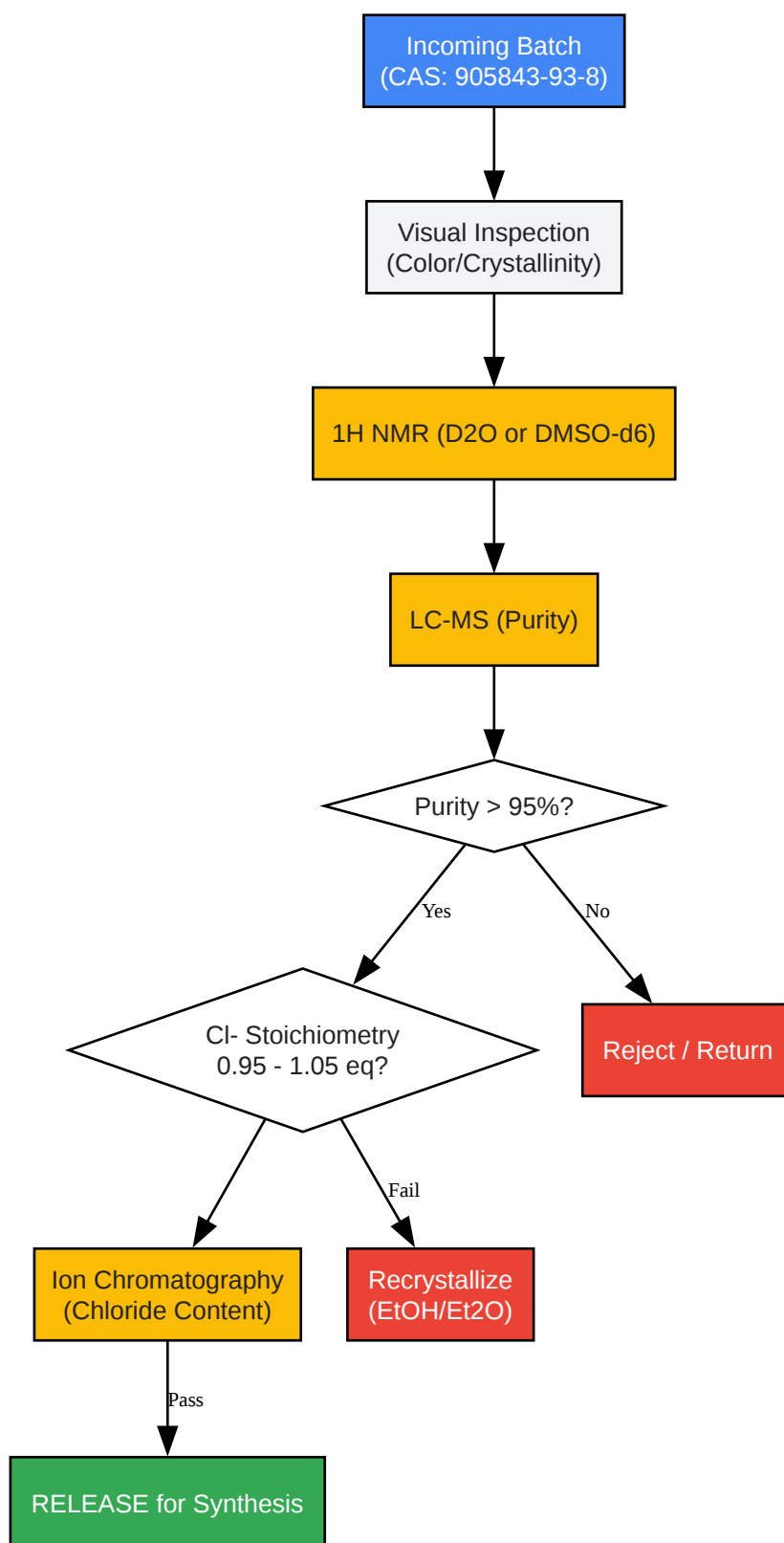
Understanding the synthesis is the only way to predict impurities. The two dominant industrial routes are the Aziridine Rearrangement and the Strain-Release method.

Route A: Aziridine-to-Azetidine Rearrangement This route, often used in bulk manufacturing, involves the ring expansion of 2-(bromomethyl)aziridines. A critical impurity here is the unreacted aziridine or the hydrolyzed ring-opened amino alcohol, which can act as a nucleophile in subsequent steps [3].

Route B: Strain-Release (Bicyclo[1.1.0]butane) Modern synthesis utilizes 1-azabicyclo[1.1.0]butanes (ABBs).[1] While efficient, this can leave traces of highly reactive electrophilic polymeric species if not quenched properly [4].

QC Workflow Visualization

The following diagram outlines the decision logic for validating incoming batches of **3-(Methoxymethyl)-3-methylazetidine**.



[Click to download full resolution via product page](#)

Figure 1: Quality Control Decision Matrix for Azetidine Procurement.

Part 3: Handling & Storage Protocols

Safety Warning: Azetidines are strained rings. While 3,3-disubstitution adds stability, they can still undergo ring-opening reactions with strong nucleophiles or under high heat.

- Hygroscopicity: The HCl salt is hygroscopic.
 - Protocol: Weigh out in a glovebox or rapid-weighing station. Store desiccated at 4°C.
 - Impact: Water uptake alters molecular weight calculations, leading to incorrect stoichiometry in coupling reactions.
- Free Basing:
 - Protocol: If the free base is required, generate it in situ using a heterogeneous base (e.g., or resin-bound base) in the reaction solvent. Avoid isolating the neat free base oil if possible.
- Thermal Stability:
 - Avoid temperatures >100°C for prolonged periods, especially in acidic media, to prevent acid-catalyzed ring opening (hydrolysis to the -amino alcohol).

Part 4: Experimental Application Protocol

Standard Operating Procedure: N-Functionalization via Reductive Amination

This protocol demonstrates the robust incorporation of **3-(Methoxymethyl)-3-methylazetidine** into a drug scaffold (Aldehyde

).

Rationale: Reductive amination is preferred over

alkylation to avoid over-alkylation (quaternization) of the azetidine nitrogen.

Materials:

- Amine: **3-(Methoxymethyl)-3-methylazetidine** HCl (1.0 equiv)
- Aldehyde: Target scaffold
(1.0 equiv)
- Reductant: Sodium triacetoxyborohydride (
, 1.5 equiv)
- Base: DIPEA (1.2 equiv) – Critical to neutralize the HCl salt.
- Solvent: DCE (1,2-Dichloroethane) or DCM.

Step-by-Step Workflow:

- Salt Neutralization (In Situ):
 - In a reaction vial, suspend the Azetidine HCl salt (1.0 equiv) in DCE (0.1 M concentration).
 - Add DIPEA (1.2 equiv). Stir for 5 minutes at Room Temperature (RT). Observation: The suspension should clear or become fine as the free amine is liberated.
- Imine Formation:
 - Add the Aldehyde (1.0 equiv) to the mixture.
 - Optional: Add activated 4Å Molecular Sieves if the aldehyde is unreactive or the solvent is wet.
 - Stir for 30–60 minutes at RT.
- Reduction:
 - Add
(1.5 equiv) in one portion.

- Note: Gas evolution () may occur; ensure the vial is vented.
- Stir at RT for 2–16 hours. Monitor by LCMS.
- Quench & Workup:
 - Quench with saturated aqueous .
 - Extract with DCM (3x).
 - Critical Step: Wash organic layer with brine, dry over . Azetidines are polar; ensure the aqueous layer is not too acidic, or the product will remain in the water phase.
- Purification:
 - Flash chromatography. Note: Azetidines often streak on silica. Use 1–5% in with 1% or modifier.

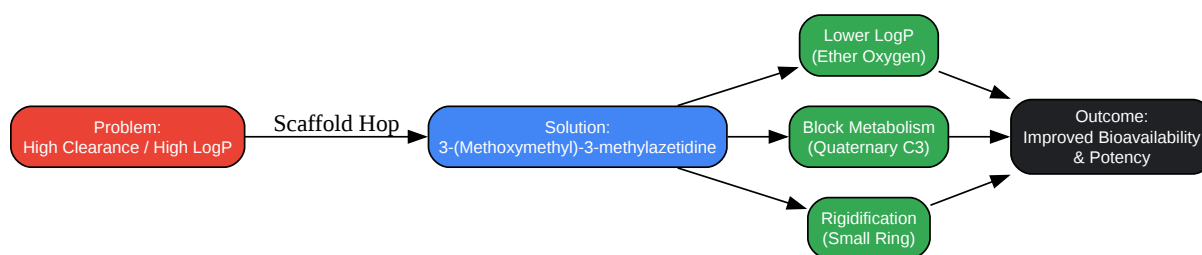
Part 5: Medicinal Chemistry Context[5][6]

Bioisosteric Utility

The **3-(Methoxymethyl)-3-methylazetidine** moiety is designed to solve specific "MedChem" problems.

- Gem-Dimethyl Replacement: The 3-methyl group mimics a gem-dimethyl effect, restricting conformation, but the ring ties back the alkyl chains, reducing the entropic penalty of binding [5].

- Lipophilicity Modulation: The ether oxygen (methoxymethyl) lowers compared to an all-carbon analog, improving solubility and permeability.
- Metabolic Blockade: The quaternary C3 position prevents oxidation, a common clearance pathway for piperidines.



[Click to download full resolution via product page](#)

Figure 2: Medicinal Chemistry Logic Flow for Azetidine Incorporation.

References

- Barnes-Seeman, D. (2016). The role of azetidines in drug discovery. *Journal of Medicinal Chemistry*, 59(19), 8911-8934. [Link](#)
- Stanković, S., et al. (2011).[2] Synthesis of 3-methoxyazetidines via an aziridine to azetidine rearrangement.[2] *The Journal of Organic Chemistry*, 76(7), 2157-2167.[2] [Link](#)
- Burkhard, J. A., et al. (2010). Synthesis of azetidines and pyrrolidines via ring expansion of aziridines. *Organic Letters*, 12(9), 1944-1947. [Link](#)
- Gianatassio, R., et al. (2016). Strain-release amination.[3] *Science*, 351(6270), 241-246. [Link](#)
- Wuitschik, G., et al. (2010). Oxetanes as versatile elements in drug discovery and synthesis. [1][4] *Angewandte Chemie International Edition*, 49(48), 8984-8987. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. Synthesis of 3-methoxyazetidines via an aziridine to azetidine rearrangement and theoretical rationalization of the reaction mechanism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [4. Harnessing Oxetane and Azetidine Sulfonyl Fluorides for Opportunities in Drug Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Procurement & Application Guide: 3-(Methoxymethyl)-3-methylazetidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2997654/docs#technical-procurement-application-guide-3-methoxymethyl-3-methylazetidine\]](https://www.benchchem.com/product/b2997654/docs#technical-procurement-application-guide-3-methoxymethyl-3-methylazetidine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)